

Application Notes and Protocols for Diethylaminopropyne Formate

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Compound of Interest

Compound Name: Diethylaminopropyne formate

CAS No.: 125678-52-6

Cat. No.: B590486

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Abstract: This document provides a comprehensive technical guide for the use of **Diethylaminopropyne Formate** (CAS No. 125678-52-6). Primarily, it details the application of this compound as a key intermediate in the formulation of additives for nickel electroplating, specifically as a brightener and leveling agent. A representative experimental protocol for the preparation of a Watts-type nickel plating bath incorporating **Diethylaminopropyne Formate** is provided. Additionally, its potential role in broader organic synthesis is discussed. This guide is intended for researchers, chemists, and process engineers in the fields of materials science, chemical synthesis, and drug development.

Introduction and Chemical Profile

Diethylaminopropyne formate is the salt of the tertiary amine N,N-diethylpropargylamine and formic acid. This formulation enhances the handling and solubility characteristics of the parent amine, particularly in aqueous systems, making it highly suitable for applications such as electroplating. The active component, the N,N-diethylpropargylamine cation, belongs to the class of acetylenic compounds that are well-established as effective additives in nickel plating baths.[1][2] These compounds influence the crystal growth of the nickel deposit on the cathode surface, leading to a brighter, more level, and aesthetically pleasing finish.[3]

The propargyl group (a C≡C triple bond) is the key functional moiety responsible for its activity as a brightener. It modifies the electrochemical deposition process, inhibiting crystal growth at prominent sites and promoting deposition in recesses, which results in a smoother surface. The diethylamino group contributes to the solubility and the overall performance of the molecule in the plating bath.

Chemical and Physical Properties:

Property	Value	Reference
CAS Number	125678-52-6	
Molecular Formula	C ₈ H ₁₅ NO ₂	
Molecular Weight	157.21 g/mol	
Appearance	Colorless to pale yellow liquid	
Solubility	Soluble in organic solvents, sparingly soluble in water	

Safety and Handling

Diethylaminopropyne formate is considered moderately toxic and can be an irritant to the skin and eyes. As with all chemicals, it is imperative to handle this compound in a well-ventilated area, preferably within a fume hood. Standard personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times.

Emergency Procedures:

- **Skin Contact:** Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing.
- **Eye Contact:** Flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.

Always consult the latest Safety Data Sheet (SDS) from your supplier before handling this chemical.

Application in Nickel Electroplating

The primary industrial application of **Diethylaminopropyne Formate** is as an intermediate for, or a direct additive in, nickel electroplating baths. It functions as a Class II brightener and a leveling agent, often used in combination with other additives to achieve a brilliant, ductile, and smooth nickel coating.

Mechanism of Action in Nickel Plating

During electrodeposition, nickel ions are reduced at the cathode surface. Without additives, this process can lead to a coarse, columnar crystal structure, resulting in a dull or semi-bright finish. Acetylenic compounds like N,N-diethylpropargylamine adsorb onto the cathode surface. This adsorption is more pronounced on high-points of the substrate. This selective adsorption inhibits the deposition of nickel at these points, thereby redirecting the deposition into the microscopic valleys or recesses. This inhibitory effect prevents the formation of large crystals and promotes a fine-grained, highly reflective deposit. This process is known as leveling. The presence of the triple bond is crucial for this activity.

Caption: Workflow of a Nickel Electroplating Bath.

Representative Protocol for a Bright Nickel Plating Bath

This protocol describes the preparation of a standard Watts-type nickel plating bath and the incorporation of **Diethylaminopropyne Formate** as a brightening and leveling agent. This is a representative formulation; optimization may be required based on the specific substrate and desired finish.

Materials and Reagents:

- Nickel(II) sulfate hexahydrate ($\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$)
- Nickel(II) chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$)

- Boric acid (H_3BO_3)
- **Diethylaminopropyne formate** (as a stock solution or neat)
- A primary brightener (e.g., saccharin)
- A wetting agent (e.g., sodium lauryl sulfate)
- Deionized water
- Hydrochloric acid (HCl) or Nickel carbonate ($NiCO_3$) for pH adjustment
- Plating tank with temperature control
- Nickel anode
- Rectifier (DC power supply)
- Agitation system (e.g., air sparger or mechanical stirrer)

Bath Formulation:

Component	Concentration	Purpose
Nickel Sulfate Hexahydrate	240 - 300 g/L	Primary source of nickel ions
Nickel Chloride Hexahydrate	45 - 60 g/L	Improves anode corrosion and conductivity
Boric Acid	30 - 45 g/L	pH buffer
Saccharin (Primary Brightener)	1 - 5 g/L	Reduces stress and provides initial brightening
Diethylaminopropyne Formate	1 - 10 mg/L	Leveling agent and top brightener
Wetting Agent	0.05 - 0.2 g/L	Reduces surface tension, prevents pitting

Step-by-Step Procedure:

- Tank Preparation: Fill the plating tank to approximately 75% of its final volume with deionized water and heat to the operating temperature (55-65 °C).
- Dissolving Salts:
 - Slowly add the nickel sulfate and stir until completely dissolved.
 - Add the nickel chloride and continue stirring until dissolved.
 - Add the boric acid and stir until it is fully dissolved.
- Purification (Optional but Recommended):
 - Add activated carbon (approx. 1-2 g/L) to the solution and stir for 1-2 hours to remove organic impurities.
 - Allow the carbon to settle, then filter the solution into a clean tank.
- pH Adjustment:
 - Measure the pH of the bath. The optimal range is typically 4.0 - 4.8.
 - If the pH is too high, cautiously add a dilute solution of hydrochloric acid.
 - If the pH is too low, add small amounts of nickel carbonate slurry until the desired pH is reached.
- Addition of Additives:
 - Dissolve the primary brightener (saccharin) and the wetting agent in a small amount of the plating solution and then add to the main bath.
 - Prepare a dilute stock solution of **Diethylaminopropyne Formate** in deionized water. Add the required amount to the bath to achieve the target concentration (1-10 mg/L). Note: The optimal concentration is critical and should be determined experimentally.

- Final Volume Adjustment: Add deionized water to reach the final working volume.
- Plating Operation:
 - Maintain the bath temperature at 55-65 °C.
 - Provide continuous, gentle agitation.
 - Immerse the cleaned and activated workpiece (cathode) and the nickel anode into the solution.
 - Apply a DC current with a cathode current density of 2 - 10 A/dm². The optimal current density will depend on the specific geometry of the part and the desired plating rate.
 - Plate for the required duration to achieve the desired thickness.
- Post-Treatment: After plating, rinse the workpiece thoroughly with deionized water.

Caption: Experimental workflow for bright nickel plating.

Role in Organic Synthesis

While the primary application of **Diethylaminopropyne Formate** is in electroplating, its constituent molecule, N,N-diethylpropargylamine, is a versatile building block in organic synthesis.^[1] Propargylamines are valuable precursors for a variety of nitrogen-containing heterocyclic compounds, which are common scaffolds in pharmaceuticals and agrochemicals.

The terminal alkyne can participate in various coupling reactions (e.g., Sonogashira, Click chemistry) and cycloadditions. The tertiary amine can act as a base or a directing group. While specific, detailed protocols for the use of **Diethylaminopropyne Formate** in the synthesis of named pharmaceutical or agrochemical products are not readily available in the public domain, its potential as a synthon is clear. Researchers in drug discovery may find it a useful starting material for generating novel molecular libraries.

Conclusion

Diethylaminopropyne Formate is a specialized chemical with a well-defined and critical role in the electroplating industry. Its function as a brightener and leveling agent in nickel plating

baths allows for the production of high-quality, decorative, and corrosion-resistant finishes. The provided protocol serves as a robust starting point for the implementation of this compound in a laboratory or industrial setting. While its application in broader organic synthesis is less documented, the inherent reactivity of the propargylamine moiety suggests significant potential for its use in the development of novel chemical entities. Adherence to strict safety protocols is essential when handling this compound.

References

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